

Evaluating the Target Specificity of (2S)-2'-methoxykurarinone: A Comparative Guide

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Compound of Interest

Compound Name: (2S)-2'-methoxykurarinone

Cat. No.: B1253607

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(2S)-2'-methoxykurarinone, a natural flavanone isolated from the roots of *Sophora flavescens*, has garnered significant interest for its diverse pharmacological activities, including anti-inflammatory, antineoplastic, and antidiabetic effects. Understanding the specificity of its molecular targets is crucial for its development as a potential therapeutic agent. This guide provides a comparative evaluation of **(2S)-2'-methoxykurarinone**'s known targets, presenting available quantitative data alongside that of other relevant compounds and detailing the experimental protocols for target validation.

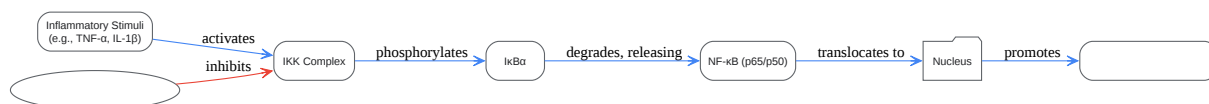
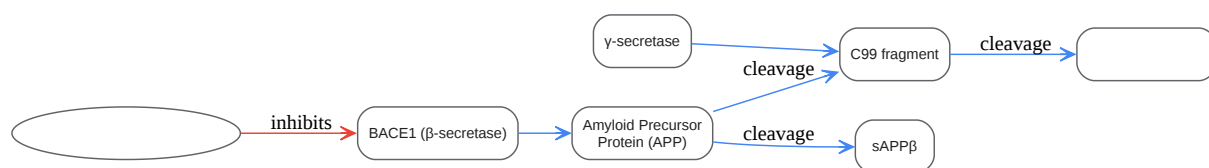
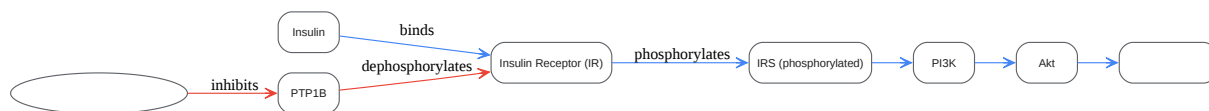
Quantitative Data Summary

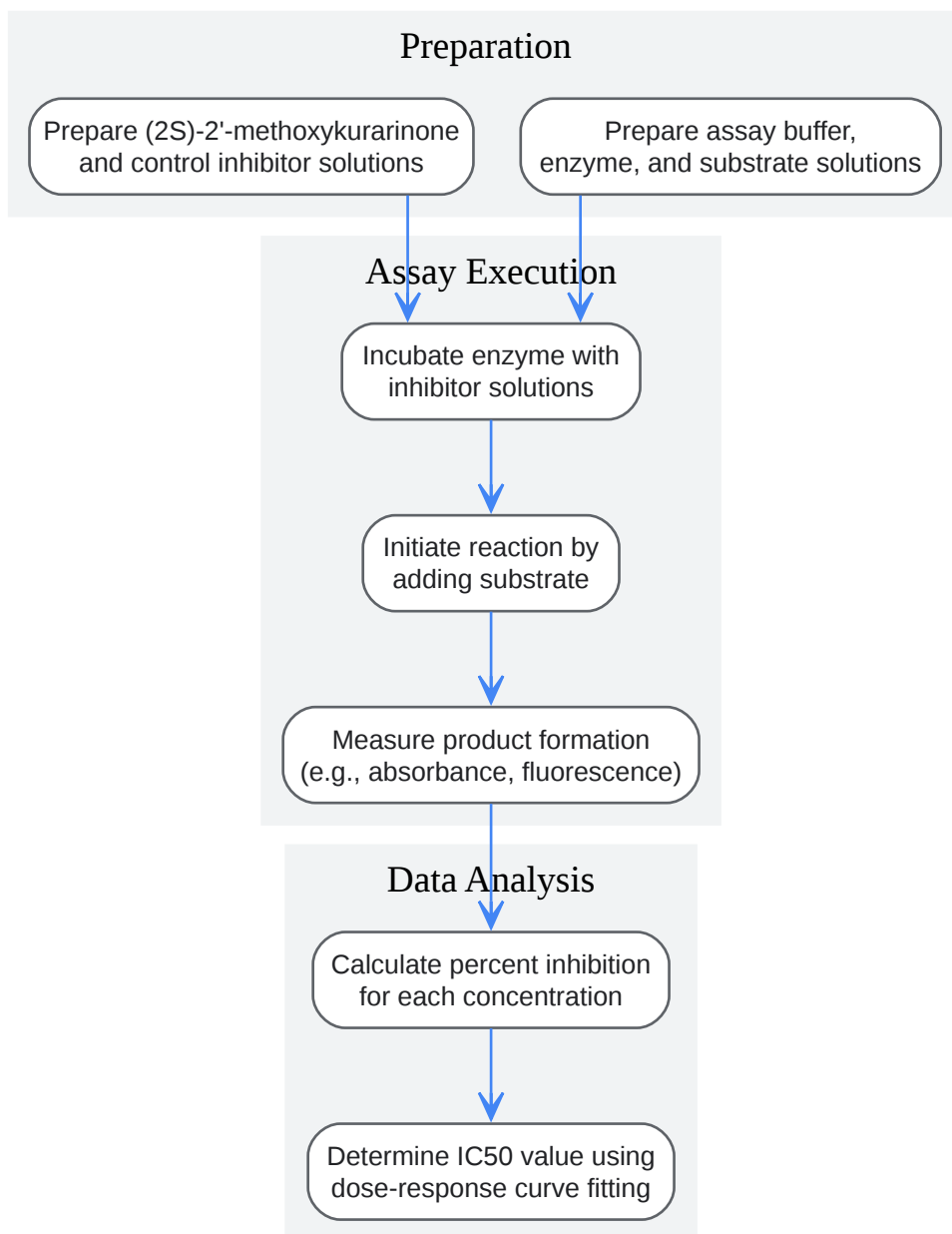
While comprehensive quantitative data for **(2S)-2'-methoxykurarinone** across all its putative targets is not yet fully available in the public domain, existing data for its α -glucosidase inhibitory activity is presented below. To provide a framework for evaluating its potential specificity, this table also includes IC₅₀ values for a range of inhibitors targeting pathways modulated by **(2S)-2'-methoxykurarinone**.

Target/Pathway	Compound	IC50/EC50
α -Glucosidase	(2S)-2'-methoxykurarinone	155 μ M[1]
Acarbose	Varies (e.g., 208.53 μ g/mL)	
Isoscutellarein-8-O- β -D-glucopyranoside	1.40 μ g/mL	
PTP1B	Isoderrone	22.7 $\pm$ 1.7 μ M
Trodesquamine (MSI-1436)	1 μ M	
Ertiprotafib	1.6 to 29 μ M	
BACE1	Verubecestat (MK-8931)	2.2 nM
Lanabecestat (LY3314814)	0.6 nM	
AZD3839	4.8 nM (A β 40 reduction)	
NF- κ B	Ro 106–9920	< 1 nM
IMD-0354	292 nM	
Ecteinascidin 743	20 nM	
HO-1 Induction	SRI-37618	< 10 μ M (EC50)
Broxaldine	< 10 μ M (EC50)	

Signaling Pathways and Experimental Workflows

To visually represent the complex biological processes involved, the following diagrams illustrate the key signaling pathways affected by **(2S)-2'-methoxykurarinone** and the general workflows of the experimental protocols used to assess its activity.





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References

- 1. (2S)-2'-Methoxykurarinone inhibits osteoclastogenesis and bone resorption through down-regulation of RANKL signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
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